

Application Notes and Protocols: Fire and Explosion Hazards of 2,2-Dichlorobutane

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Compound of Interest

Compound Name: 2,2-Dichlorobutane

Cat. No.: B1583581

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the known fire and explosion hazards associated with **2,2-Dichlorobutane**. The information is intended to promote safe handling and use of this compound in a laboratory setting. All personnel should consult the full Safety Data Sheet (SDS) before handling this chemical and adhere to all institutional and regulatory safety guidelines.

Hazard Identification and Classification

2,2-Dichlorobutane is classified as a flammable liquid.^{[1][2]} Its vapor can form explosive mixtures with air, posing a significant fire and explosion risk, particularly in enclosed spaces or with inadequate ventilation.^{[3][4][5][6]}

GHS Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **2,2-Dichlorobutane** is classified as a Flammable Liquid.^{[1][2]} The pertinent hazard statement is H226: Flammable liquid and vapor.^{[1][2]} Some sources may also use H225: Highly flammable liquid and vapor.^[5]

Quantitative Data on Fire and Explosion Hazards

The following table summarizes the key quantitative data related to the fire and explosion hazards of **2,2-Dichlorobutane**. It is important to note that specific data for autoignition

temperature and explosive limits are not readily available for the 2,2-isomer. For comparative purposes, data for the related isomer, 1,2-Dichlorobutane, is included where available, but it should be treated as distinct.

Parameter	Value (2,2-Dichlorobutane)	Value (1,2-Dichlorobutane)	Notes
Flash Point	27 °C (80.6 °F)[2][7][8][9]	30 °C (86 °F)[4]	The temperature at which the liquid produces sufficient vapor to ignite in the presence of an ignition source. One source reports a flash point of 15.6°C for 2,2-Dichlorobutane.
Autoignition Temperature	Data not available	275 °C (527 °F)[10][11]	The temperature at which the substance will ignite spontaneously without an external ignition source.
Lower Explosive Limit (LEL)	Data not available	Data not available	The minimum concentration of vapor in air below which a flame will not propagate.
Upper Explosive Limit (UEL)	Data not available	Data not available	The maximum concentration of vapor in air above which a flame will not propagate.
NFPA 704 Rating	Data not available	Health: 2, Flammability: 2, Instability: 0[10]	A standardized system for identifying the acute hazards of materials.

Experimental Protocol: Determination of Flash Point (Pensky-Martens Closed-Cup Method)

This protocol is a generalized procedure based on the ASTM D93 standard for determining the flash point of a flammable liquid like **2,2-Dichlorobutane**.^[12]

Objective

To determine the lowest temperature at which the vapors of **2,2-Dichlorobutane** will ignite when an ignition source is introduced, using a Pensky-Martens closed-cup tester.

Materials and Equipment

- Pensky-Martens closed-cup flash point apparatus (manual or automated)
- Sample of **2,2-Dichlorobutane** (at least 75 mL)
- Calibrated thermometer or temperature probe
- Heating source
- Stirring device
- Ignition source (gas flame or electric igniter)
- Barometer
- Appropriate personal protective equipment (PPE): safety goggles, flame-resistant lab coat, and chemical-resistant gloves.

Procedure

- Apparatus Preparation:
 - Thoroughly clean and dry the test cup and lid assembly to remove any residual solvent or contaminants.
 - Ensure the apparatus is placed in a draft-free area.

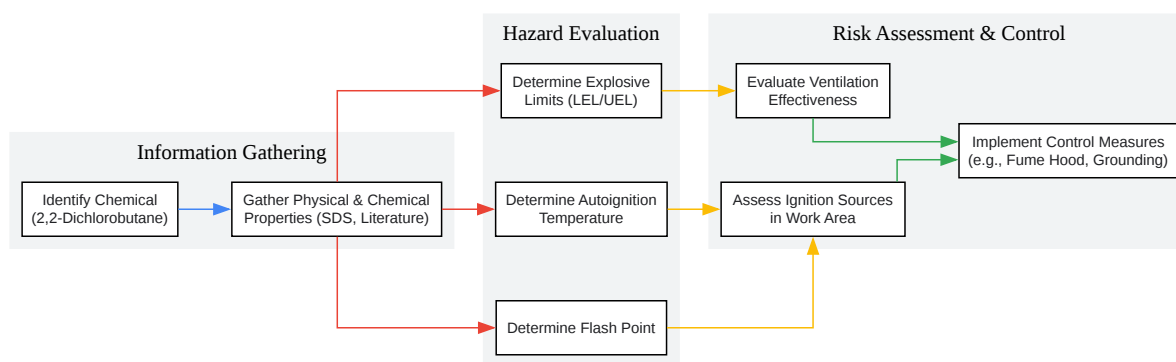
- Sample Preparation:
 - Pour the **2,2-Dichlorobutane** sample into the test cup to the marked filling line.
 - Place the lid on the cup and ensure a proper seal.
 - Insert the thermometer or temperature probe to the correct depth as specified by the instrument manufacturer.
- Heating and Stirring:
 - Begin heating the sample at a steady rate.
 - Start the stirrer at the prescribed rate (typically 90-120 rpm for liquids like **2,2-Dichlorobutane**).
- Application of Ignition Source:
 - As the sample heats, apply the ignition source at regular temperature intervals.
 - For each test, momentarily stop stirring and dip the ignition source into the vapor space of the cup.
- Flash Point Determination:
 - The flash point is the lowest temperature at which a distinct flash is observed inside the cup upon application of the ignition source.
 - Record the temperature at which the flash occurs.
- Barometric Pressure Correction:
 - Record the ambient barometric pressure.
 - Correct the observed flash point to the standard atmospheric pressure of 101.3 kPa using the appropriate formula as provided in the ASTM D93 standard.

Safety Precautions

- Perform the experiment in a well-ventilated fume hood.
- Keep all flammable materials away from the test area.
- Have a fire extinguisher rated for chemical fires readily accessible.
- Dispose of the sample and any cleaning solvents according to institutional and regulatory guidelines.

Visualizations

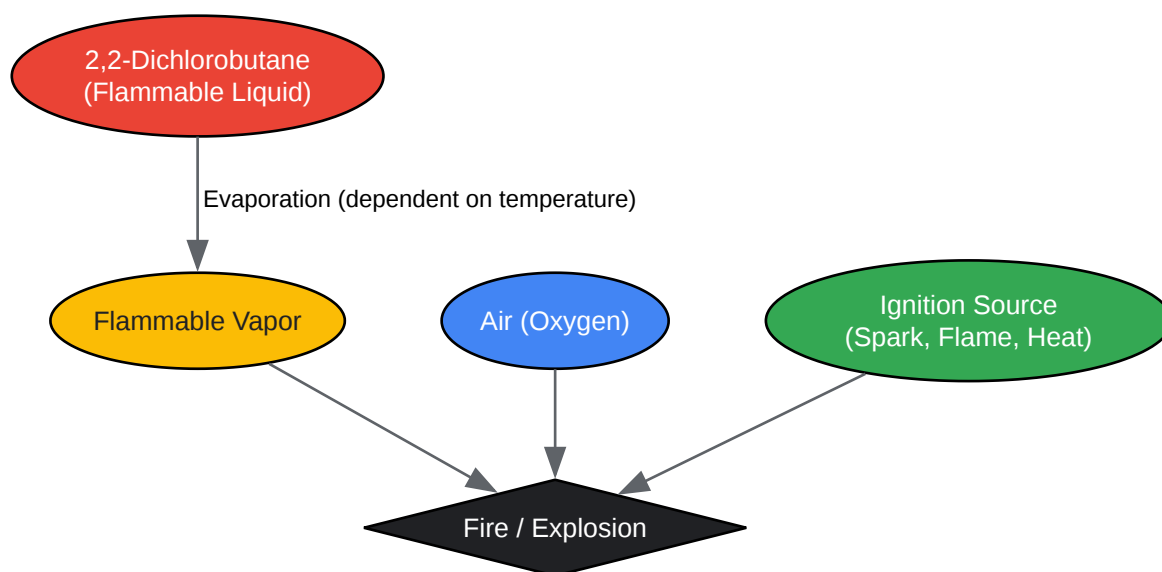
Fire and Explosion Hazard Assessment Workflow



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Caption: Workflow for assessing the fire and explosion hazards of a chemical.

Logical Relationship of Fire Hazard Parameters



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Caption: Relationship between a flammable substance and the conditions for a fire.

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